

# Essential Safety and Logistical Guidance for Handling Relacorilant

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## *Compound of Interest*

Compound Name: *Relacorilant*

Cat. No.: *B610435*

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This document provides crucial safety and logistical information for laboratory professionals handling **Relacorilant**. Adherence to these guidelines is essential to ensure personal safety and proper disposal of hazardous materials.

## Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **Relacorilant**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Disposable Gown (polyethylene-coated polypropylene or similar)- Double Nitrile Gloves (powder-free)- Safety Goggles with Side Shields or a Face Shield- N95 or higher-rated Respirator
Solution Preparation	- Disposable Gown- Double Nitrile Gloves- Safety Goggles
In-vitro / In-vivo Dosing	- Disposable Gown- Nitrile Gloves- Safety Glasses
Waste Disposal	- Disposable Gown- Double Nitrile Gloves- Safety Goggles

Note: Always inspect PPE for integrity before use. Follow proper donning and doffing procedures to prevent cross-contamination. Disposable PPE should not be reused.

## Emergency Procedures: First Aid Measures

In the event of exposure to **Relacorilant**, immediate action is critical. The following are first aid measures to be taken:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[\[1\]](#)
- Skin Contact: Thoroughly rinse the affected skin with large amounts of water. Remove any contaminated clothing and shoes. A physician should be consulted.[\[1\]](#)
- Eye Contact: If contact lenses are present, they should be removed. Immediately flush the eyes with copious amounts of water, ensuring to separate the eyelids with fingers for adequate flushing. Seek prompt medical attention from a physician.[\[1\]](#)
- Ingestion: If the person is conscious, wash out their mouth with water. Do not give anything by mouth to an unconscious person. Do not induce vomiting unless directed by medical personnel. Medical attention should be sought.[\[1\]](#)

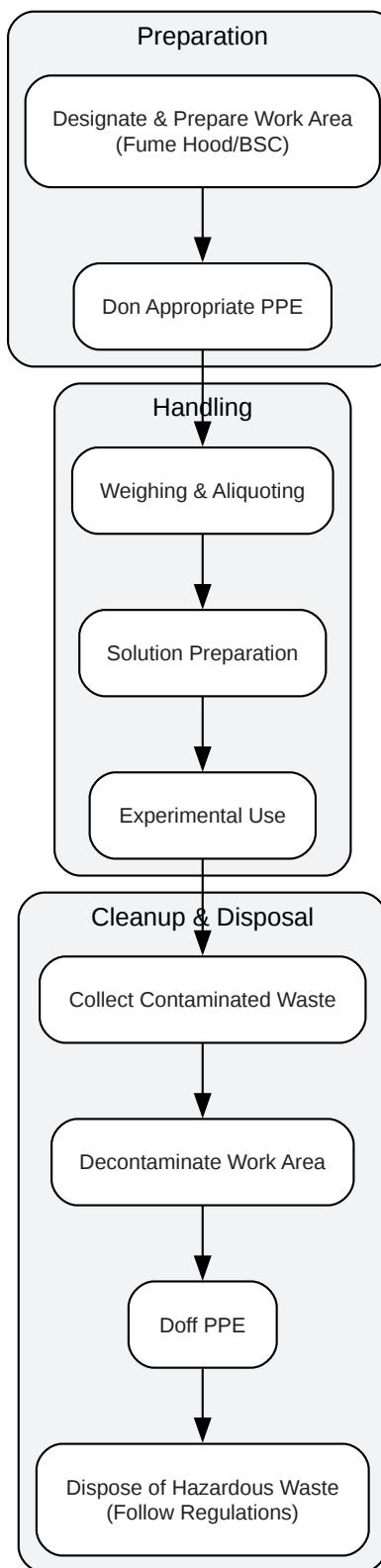
## Accidental Release and Disposal Plan

In the case of a spill or accidental release, the following steps should be taken to minimize exposure and environmental contamination:

- **Evacuate and Secure the Area:** Evacuate all personnel from the immediate spill area.
- **Ensure Adequate Ventilation:** If it is safe to do so, increase ventilation in the area of the spill.
- **Utilize Full PPE:** Before attempting to clean the spill, responders must be wearing the appropriate personal protective equipment as outlined in the PPE section.[\[1\]](#)
- **Contain the Spill:** Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[1\]](#)
- **Clean-up:** For solid spills, carefully sweep or vacuum the material, avoiding dust generation. For liquid spills, absorb with an inert material (e.g., sand, vermiculite). Place all contaminated materials into a sealed, labeled container for hazardous waste disposal.
- **Decontaminate the Area:** Clean the spill area thoroughly with an appropriate decontaminating solution.
- **Waste Disposal:** Dispose of all contaminated materials, including cleaning supplies and PPE, as hazardous waste in accordance with local, state, and federal regulations.

## Handling and Disposal Workflow

The following diagram illustrates the standard operating procedure for handling and disposing of **Relacorilant** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **Relacorilant**.

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## References

- 1. abmole.com [abmole.com]
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